

Personal protective equipment for handling N-Oleoyldopamine

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Compound of Interest

Compound Name: N-Oleoyldopamine

Cat. No.: B109530

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Essential Safety and Handling Guide for N-Oleoyldopamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Oleoyldopamine** (OLDA). The following procedural guidance is designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

N-Oleoyldopamine is an endogenous vanilloid receptor 1 (TRPV1) agonist and is classified as an irritant.^{[1][2][3]} Adherence to the safety protocols outlined below is imperative to mitigate risks of exposure and ensure proper disposal.

Hazard Identification and Safety Precautions

N-Oleoyldopamine is classified under the Globally Harmonized System (GHS) with the following hazards:

- H315: Causes skin irritation.^{[1][3]}
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Class	GHS Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure to **N-Oleoyldopamine**. The following PPE is mandatory when handling this compound:

- **Gloves:** Two pairs of chemotherapy-grade, powder-free nitrile gloves tested to ASTM D6978 standards should be worn. Change gloves immediately if contaminated.
- **Eye Protection:** Chemical safety goggles are required to protect against splashes and fine particles.
- **Lab Coat/Gown:** A disposable, impermeable gown with long sleeves and a back closure is required.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved N-95 respirator or higher is necessary. All respirator use must be in accordance with a documented respiratory protection program, including fit-testing.
- **Footwear:** Fully enclosed, chemical-resistant safety footwear is required in all areas where **N-Oleoyldopamine** is handled or stored.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

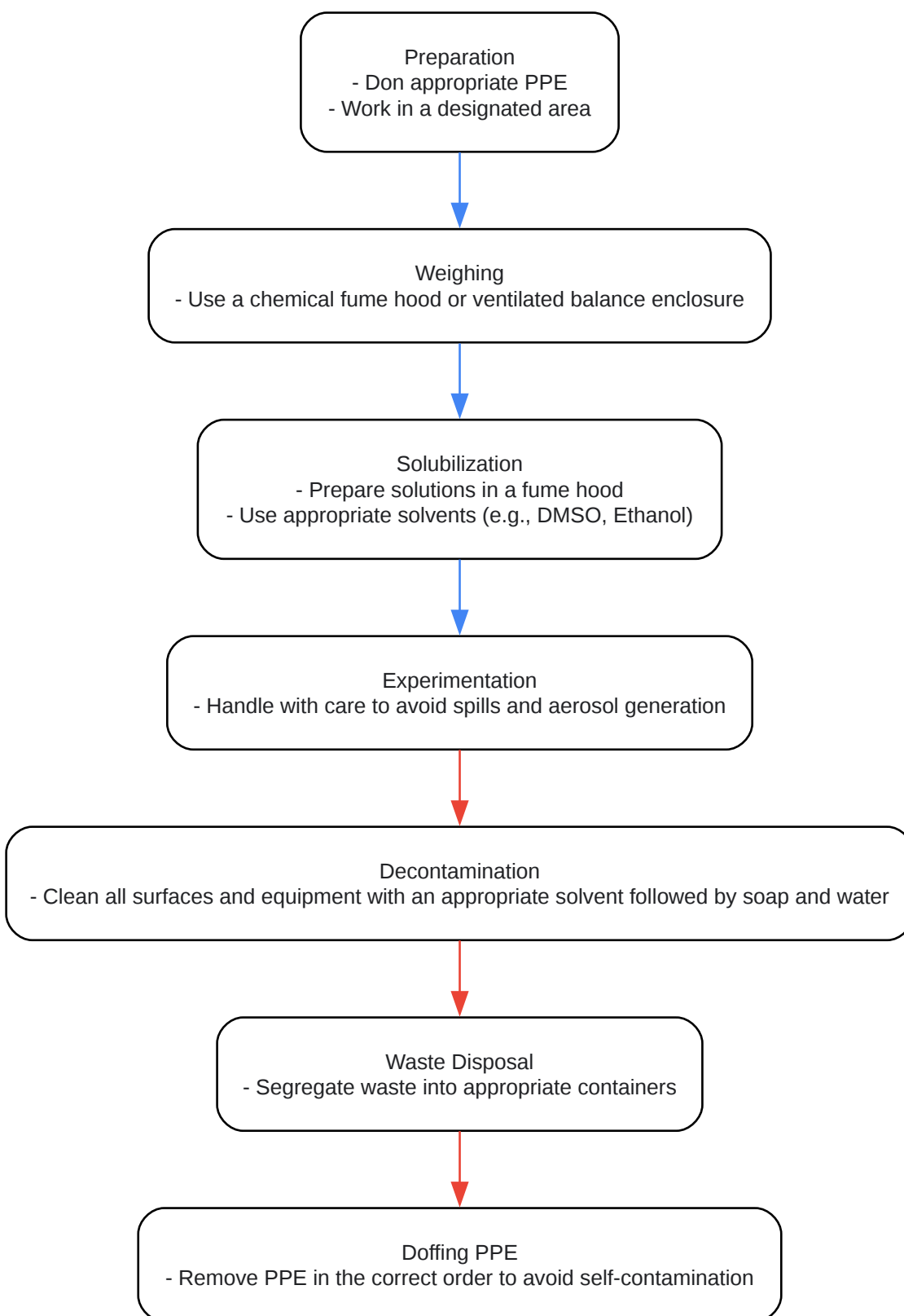
Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage. If compromised, implement spill procedures immediately.

- Storage: **N-Oleoyldopamine** should be stored at -20°C for long-term stability (≥ 4 years). For stock solutions, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month. The storage area should be clearly labeled with the appropriate hazard warnings.

Handling and Experimental Workflow

The following diagram outlines the standard workflow for handling **N-Oleoyldopamine**, from preparation to post-experiment cleanup.



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References

- 1. N-Oleoyldopamine | C₂₆H₄₃NO₃ | CID 5282106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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